

Personal protective equipment for handling MCC950 sodium

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Compound of Interest

Compound Name: MCC950 sodium

Cat. No.: B606777

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Essential Safety and Handling Guide for MCC950 Sodium

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **MCC950 sodium**, a potent and selective inhibitor of the NLRP3 inflammasome. Adherence to these procedures is essential to ensure personal safety and maintain experimental integrity.

Immediate Safety Information

MCC950 sodium is a small molecule inhibitor that requires careful handling to avoid potential exposure. While specific toxicity data is limited, it is prudent to treat this compound with a high degree of caution.

Personal Protective Equipment (PPE)

When handling **MCC950 sodium** in its powdered form or in solution, the following personal protective equipment is mandatory:

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile gloves	Double-gloving is recommended when handling the pure compound.
Body Protection	Laboratory coat	Fully buttoned to protect from spills.
Respiratory Protection	Dust mask or respirator	Recommended when weighing or handling the powdered form to avoid inhalation.

Emergency Procedures

In the event of exposure, follow these procedures immediately:

Exposure Type	Action
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and efficacy of **MCC950 sodium**.

Storage Conditions

Form	Storage Temperature	Additional Notes
Lyophilized Powder	-20°C	Store in a desiccator to prevent moisture absorption. Stable for up to 24 months. ^[1]
Stock Solutions	-20°C	Aliquot to avoid repeated freeze-thaw cycles. Stable for up to 1 month. ^[1]

Solution Preparation (In Vitro)

MCC950 sodium is soluble in several solvents. Prepare solutions in a well-ventilated area, preferably a chemical fume hood.

Solvent	Solubility
Water	≥124 mg/mL ^[2]
DMSO	≥21.45 mg/mL ^[2]
Ethanol	≥43 mg/mL ^[2]

Protocol for Reconstituting a 10 mM Stock Solution in DMSO:

- Ensure all necessary PPE is worn.
- Weigh the required amount of **MCC950 sodium** powder in a sterile microcentrifuge tube. For example, for 1 mL of a 10 mM stock, use 4.265 mg of **MCC950 sodium** (Molecular Weight: 426.46 g/mol).
- Add the appropriate volume of fresh, anhydrous DMSO to the tube.
- Vortex briefly until the powder is completely dissolved.

- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C.[\[1\]](#)

Disposal Plan

All waste containing **MCC950 sodium** must be disposed of as chemical waste in accordance with institutional and local regulations.

Waste Segregation and Disposal

- Solid Waste: Collect any unused **MCC950 sodium** powder, contaminated gloves, weigh boats, and other disposable materials in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **MCC950 sodium** in a designated, clearly labeled hazardous waste container. Do not pour solutions down the drain.
- Sharps Waste: Dispose of any needles or syringes used for in vivo administration in a designated sharps container for chemical waste.

Experimental Protocols

MCC950 is a selective inhibitor of the NLRP3 inflammasome, blocking its activation and subsequent release of pro-inflammatory cytokines.[\[2\]](#)

In Vitro Inhibition of NLRP3 Inflammasome Activation

This protocol describes the use of MCC950 to inhibit NLRP3 inflammasome activation in bone marrow-derived macrophages (BMDMs).

Materials:

- Bone marrow-derived macrophages (BMDMs)

- LPS (Lipopolysaccharide)
- ATP (Adenosine triphosphate)
- **MCC950 sodium** stock solution (e.g., 10 mM in DMSO)
- Cell culture medium
- ELISA kit for IL-1 β

Procedure:

- Plate BMDMs at a suitable density in a 96-well plate and culture overnight.
- Prime the cells with LPS (e.g., 1 μ g/mL) for 3-4 hours to induce the expression of NLRP3 and pro-IL-1 β .
- Pre-treat the cells with varying concentrations of MCC950 (e.g., 1 nM to 10 μ M) for 30-60 minutes. Include a vehicle control (DMSO).
- Activate the NLRP3 inflammasome by adding ATP (e.g., 5 mM) for 30-60 minutes.
- Collect the cell culture supernatants.
- Measure the concentration of IL-1 β in the supernatants using an ELISA kit according to the manufacturer's instructions.

In Vivo Administration

For in vivo studies, **MCC950 sodium** is typically administered via intraperitoneal (i.p.) injection.

Protocol for In Vivo Administration in a Mouse Model:

- Prepare a sterile solution of **MCC950 sodium** in a suitable vehicle (e.g., saline). A common dosage is 10-50 mg/kg.[3][4]
- Administer the solution to the mice via intraperitoneal injection.

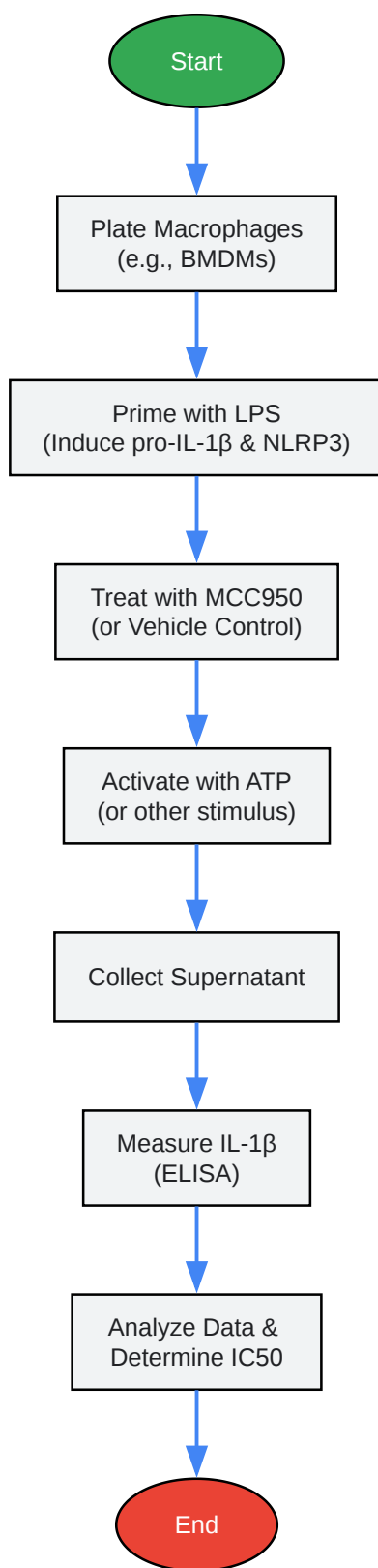
- The timing and frequency of administration will depend on the specific experimental design and animal model. For example, in some studies, MCC950 is administered one hour prior to the inflammatory challenge.[\[5\]](#)

Visualizations

NLRP3 Inflammasome Signaling Pathway and Inhibition by MCC950

Caption: NLRP3 inflammasome activation pathway and the inhibitory action of MCC950.

Experimental Workflow for In Vitro MCC950 Efficacy Testing



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